

Application Notes and Protocols for Quantifying Biotinyl-CoA Metabolites in Cell Lysates

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Compound of Interest

Compound Name: *Biotinyl-CoA*

Cat. No.: *B1249455*

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Introduction

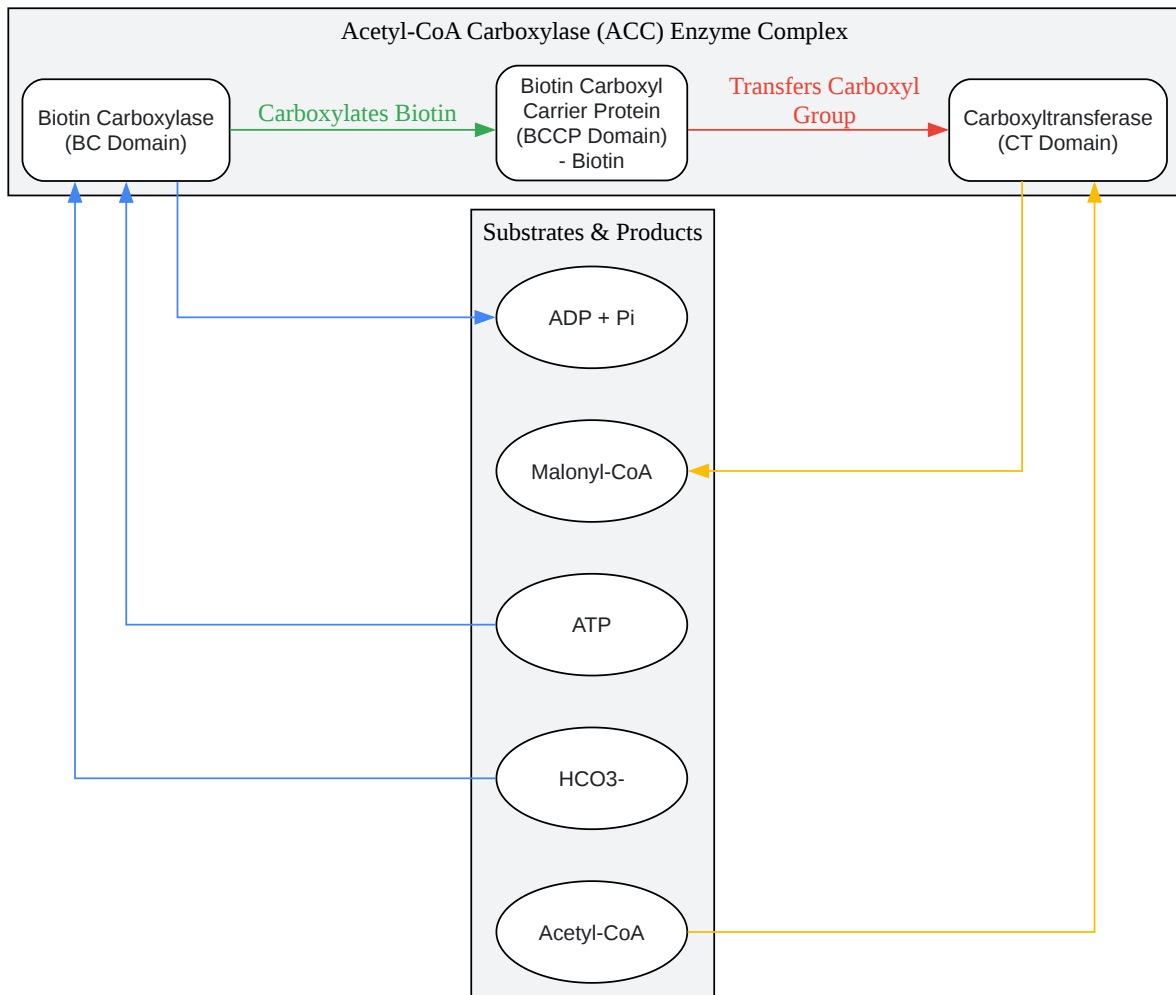
Biotin, an essential B vitamin, functions as a covalently attached prosthetic group for a class of enzymes known as biotin-dependent carboxylases. These enzymes play a critical role in a variety of metabolic pathways, including fatty acid synthesis, amino acid metabolism, and gluconeogenesis. The carboxylation reactions catalyzed by these enzymes involve the transfer of a carboxyl group to a substrate, often an acyl-CoA molecule. While "**Biotinyl-CoA**" as a distinct, free metabolite is not a standard cellular component, the term likely refers to the products of biotin-dependent enzymes acting on CoA substrates, or the biotinylated enzymes themselves.

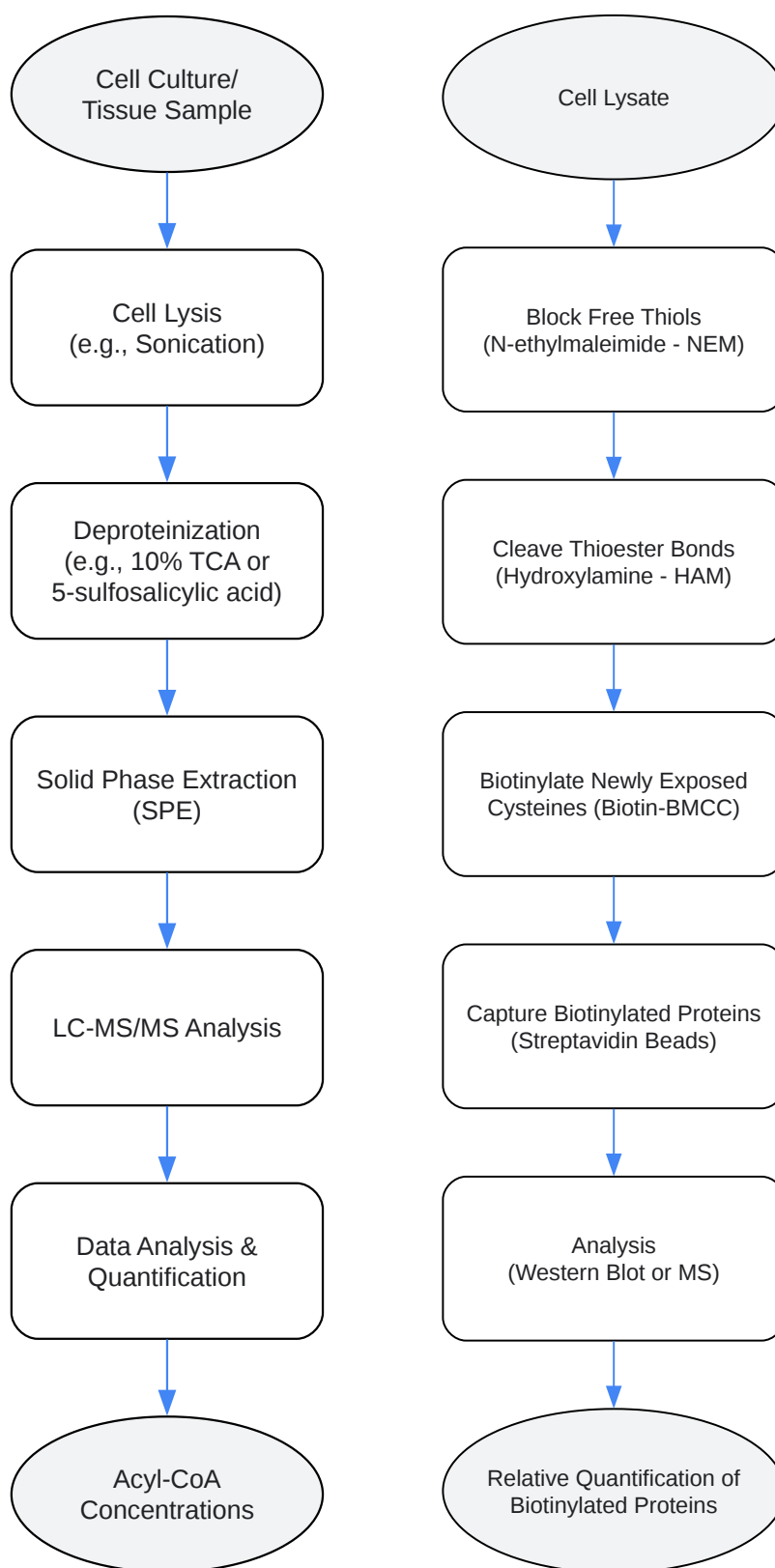
A key example is the action of Acetyl-CoA Carboxylase (ACC), which catalyzes the ATP-dependent carboxylation of acetyl-CoA to produce malonyl-CoA, the committed step in fatty acid synthesis.[1][2] The biotin cofactor is essential for this reaction, being covalently attached to the Biotin Carboxyl Carrier Protein (BCCP) domain of ACC.[2][3] Therefore, quantifying the concentration of malonyl-CoA can serve as a direct readout of the enzymatic activity of biotin-dependent carboxylation in cellular metabolism.

These application notes provide detailed protocols for the quantification of key acyl-CoA species, such as malonyl-CoA, from cell lysates using Liquid Chromatography-Mass Spectrometry (LC-MS/MS), a highly sensitive and specific method.[4] Additionally, a protocol for the enrichment and relative quantification of biotinylated proteins is included for researchers interested in assessing the levels of biotin-dependent enzymes.

Signaling Pathway: Acetyl-CoA Carboxylation

The carboxylation of acetyl-CoA to malonyl-CoA is a two-step reaction catalyzed by Acetyl-CoA Carboxylase (ACC). First, the biotin carboxylase (BC) domain catalyzes the ATP-dependent carboxylation of the biotin prosthetic group. Second, the carboxyltransferase (CT) domain transfers the carboxyl group from carboxybiotin to acetyl-CoA, forming malonyl-CoA.





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References

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- [3. Sample optimizations to enable the structure determination of biotin-dependent carboxylases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. A Single LC-MS/MS Analysis to Quantify CoA Biosynthetic Intermediates and Short-Chain Acyl CoAs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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